

Dorzolamide compared betaxolol long-term clinical study

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Compound Focus: Dorzolamide Hydrochloride

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Efficacy & Safety Comparison

The table below summarizes the key findings from long-term studies comparing dorzolamide and betaxolol.

Aspect	Dorzolamide	Betaxolol
Mechanism of Action	Carbonic anhydrase inhibitor, reduces aqueous humor production [1]	Cardioselective beta-1 adrenergic receptor blocker, reduces aqueous humor production [2]
IOP Reduction (1-Year Peak)	~23% mean reduction [3]	~21% mean reduction [3]
IOP Reduction (1-Year Trough)	~17% mean reduction [3]	~15% mean reduction [3]
Corneal Endothelial Safety	Equivalent: Mean cell density loss of 3.6% after 1 year [4]	Equivalent: Mean cell density loss of 4.2% after 1 year [4]
Common Local Side Effects	Ocular burning/stinging, taste perversion (14.6%) [5]	Ocular burning/stinging [5]

Aspect	Dorzolamide	Betaxolol
Systemic Safety Considerations	Minimal systemic electrolyte disturbance [3]	Minimal effect on pulmonary function; slight reduction in heart rate and diastolic blood pressure [1] [2]
Effect on Ocular Blood Flow	Accelerated retinal arteriovenous passage time; some studies report improved blood flow in optic nerve head [1] [6]	May improve tissue circulation in the iris and optic nerve head; relaxes retinal microarteries [6]

Detailed Experimental Protocols

The data in the table above is derived from rigorous clinical trials. Here are the methodologies used in these key studies.

Long-Term Efficacy and Corneal Safety Study

This was a **double-masked, randomized, 1-year study** conducted at multiple centers [4] [3].

- **Participants:** Patients with ocular hypertension or open-angle glaucoma.
- **Intervention:** Patients were randomized to receive either **2.0% dorzolamide three times daily** or **0.5% betaxolol twice daily**.
- **Primary Outcomes:**
 - **Intraocular Pressure (IOP):** Measured at baseline and throughout the study at peak and trough times.
 - **Corneal Effects:** Central corneal endothelial cell density and thickness were measured at baseline, 6 months, and 12 months using specular microscopy and ultrasonic pachymetry. Endothelial cell densities were determined by a single masked observer [4].

Short-Term Efficacy and Tolerability Study

This was a **12-week, multicenter, double-masked, parallel-design study** [5].

- **Participants:** Adults with ocular hypertension or open-angle glaucoma.
- **Intervention:** Random allocation to either **2% dorzolamide TID** or **0.5% betaxolol BID**.
- **Primary Outcome:** IOP was measured 2 and 8 hours after instillation of the medication (to assess peak and trough effects) on study day 1 and after 12 weeks.
- **Safety Monitoring:** Adverse events were recorded and compared between groups.

Ocular Hemodynamics Study

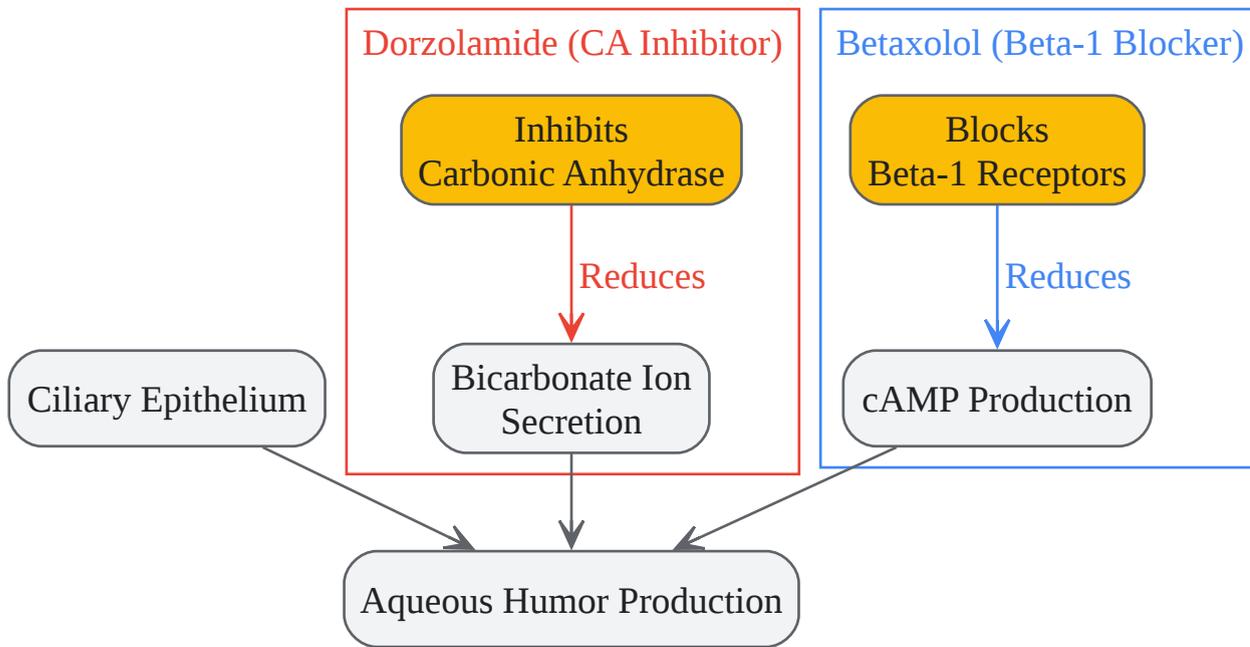
This study focused on the drugs' effects on blood flow in patients with Normal-Tension Glaucoma (NTG) [1] [6].

- **Design:** A comparative study.
- **Participants:** Nine patients with NTG.
- **Intervention:** Patients were treated with each drug for 4 weeks.
- **Measurements:**
 - **Blood Velocity:** Measured in the central retinal and ophthalmic arteries using Color Doppler Imaging.
 - **Retinal Arteriovenous Passage Time:** Assessed by scanning laser fluorescein angiography.

Mechanisms of Action and Experimental Workflow

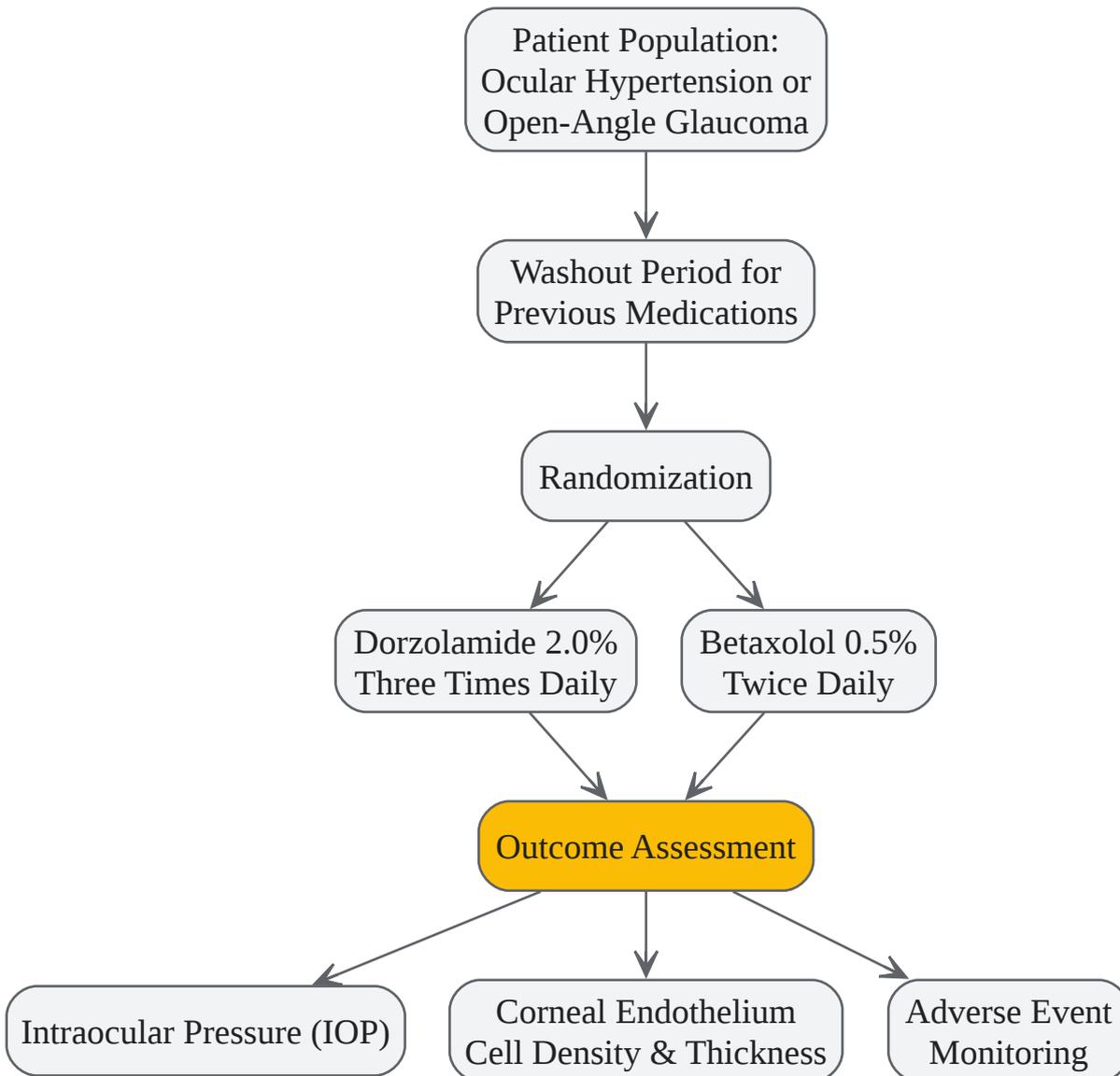
The diagrams below illustrate the distinct mechanisms of action for each drug and the general workflow of the clinical trials.

Drug Mechanisms of Action



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Clinical Trial Design Workflow



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Key Conclusions for Clinical Practice

- **Efficacy:** For long-term IOP management in open-angle glaucoma, dorzolamide and betaxolol are **therapeutically equivalent** [5] [3].
- **Safety Selection:** The choice between them often depends on the patient's systemic health. **Betaxolol**, with its cardioselective profile, may be preferable for patients with respiratory issues like asthma [2], while **dorzolamide** is suitable for patients where systemic beta-blockade is a concern.
- **Beyond IOP:** Both drugs may offer benefits for ocular blood flow, which could be particularly relevant in conditions like normal-tension glaucoma, where vascular factors play a significant role [1] [6].

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